

Physical and chemical properties of 4-phenyl-3-buten-2-one

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Compound of Interest

Compound Name: *Benzylideneacetone*

Cat. No.: *B168014*

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An In-depth Technical Guide to 4-Phenyl-3-buten-2-one

This technical guide provides a comprehensive overview of the physical and chemical properties of 4-phenyl-3-buten-2-one, also known as **benzylideneacetone**. The information is intended for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and visual representations of its chemical characteristics and synthesis.

Physical and Chemical Properties

4-Phenyl-3-buten-2-one is a pale yellow crystalline solid with a characteristic sweet, floral odor reminiscent of coumarin.^{[1][2]} It is an organic compound belonging to the class of aromatic ketones.^[2] While both cis and trans isomers are possible for this α,β -unsaturated ketone, only the trans isomer is typically observed.^{[3][4]}

Table 1: Physical and Chemical Properties of 4-Phenyl-3-buten-2-one

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₀ O	[1][5]
Molecular Weight	146.19 g/mol	[5]
Melting Point	39-42 °C	[1][6][7]
Boiling Point	260-262 °C at 760 mmHg	[1][6]
Density	1.038 g/cm ³	[1][8]
Vapor Pressure	0.01 mmHg at 25 °C	[1][7][8]
Flash Point	116-123 °C (closed cup)	[9]
Refractive Index	1.5836	[1]
Water Solubility	1.3 g/L at 20 °C; practically insoluble	[8][10]
Solubility in Organic Solvents	Freely soluble in ethanol, ether, benzene, and chloroform; sparingly soluble in petroleum ether.[1][11]	
Appearance	White to yellowish crystalline solid.[1][2][6]	
Odor	Sweet, floral, coumarin-like odor.[1][2]	

Spectral Data

Spectroscopic data for 4-phenyl-3-buten-2-one is available, providing insights into its molecular structure. This includes ¹H NMR, IR, Mass Spectrometry, and UV-Vis spectra.[11][12][13][14]

Experimental Protocols

Synthesis of 4-Phenyl-3-buten-2-one via Claisen-Schmidt Condensation

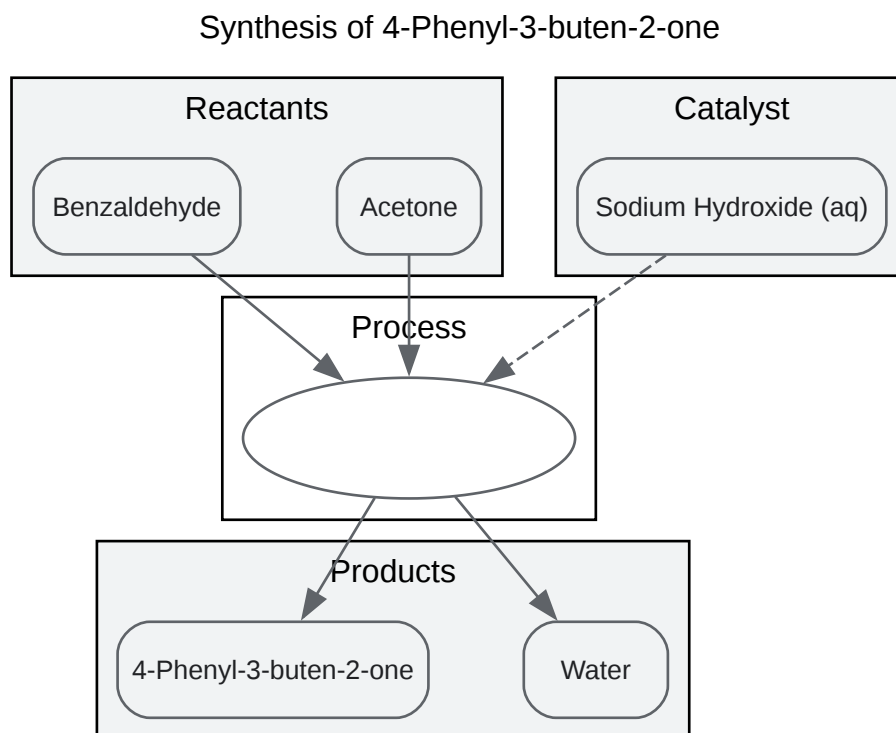
The most common method for preparing 4-phenyl-3-buten-2-one is the Claisen-Schmidt condensation, which is a type of aldol condensation.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Materials:

- Benzaldehyde
- Acetone
- 10% Sodium Hydroxide (NaOH) solution
- Ethanol (for recrystallization)

Procedure:

- In a flask, combine benzaldehyde and acetone.[\[15\]](#) To minimize the formation of the by-product **di**benzylidene**acetone**, a significant excess of acetone can be used.[\[16\]](#)[\[17\]](#)
- Cool the flask in a water bath.[\[15\]](#)
- Slowly add a 10% aqueous solution of sodium hydroxide to the mixture while stirring.[\[15\]](#)[\[16\]](#)
[\[17\]](#) The temperature should be maintained to prevent side reactions.
- Continue stirring the reaction mixture at room temperature.[\[17\]](#)
- Upon cooling, the product will crystallize out of the solution.[\[15\]](#)
- Filter the crystals and wash them.
- Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain pure 4-phenyl-3-buten-2-one.[\[15\]](#)



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Caption: Claisen-Schmidt condensation for the synthesis of 4-phenyl-3-buten-2-one.

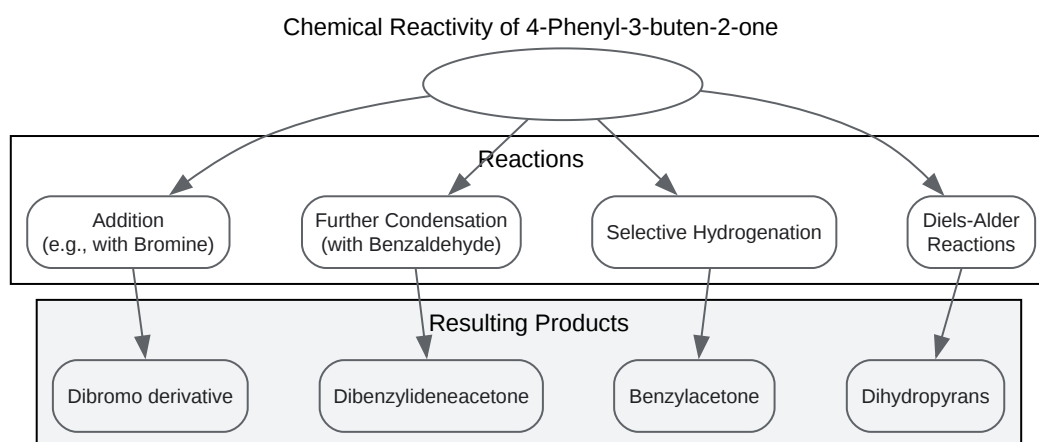
Chemical Reactivity and Applications

4-Phenyl-3-buten-2-one exhibits reactivity characteristic of its functional groups: the carbon-carbon double bond, the carbonyl group, and the phenyl group.^{[3][4]}

- Addition Reactions: The double bond can undergo addition reactions, such as with bromine.^{[3][4]}
- Condensation Reactions: The methyl group can undergo further condensation with another molecule of benzaldehyde to form dibenzylideneacetone.^{[3][4]}
- Hydrogenation: The double bond can be selectively hydrogenated to produce benzylacetone (4-phenyl-2-butanone).^{[4][18]}

- Cycloaddition Reactions: It can participate in Diels-Alder reactions.[3]

Due to its unique structure, it serves as an important intermediate in organic synthesis for producing pharmaceuticals, pesticides, and fragrances.[1] It is also used as a flavoring agent in the food industry and in perfumes.[1][4][5] In the electroplating industry, it can be used as a brightener.[1][2][8]

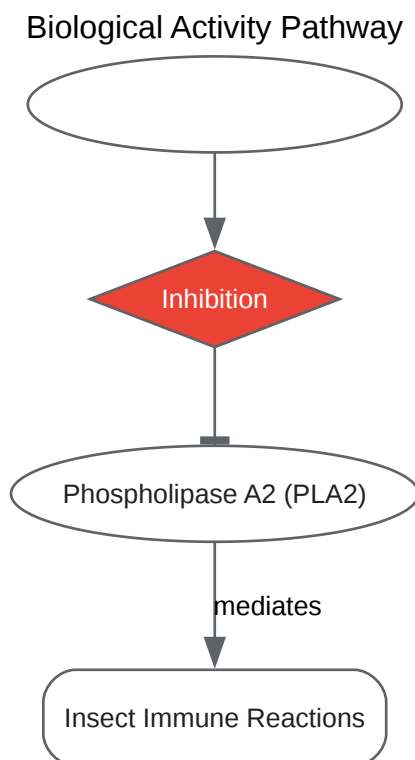


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Caption: Overview of the chemical reactivity of 4-phenyl-3-buten-2-one.

Biological Activity

4-Phenyl-3-buten-2-one has been reported to exhibit biological activity. It acts as an inhibitor of the enzyme phospholipase A2 (PLA2).[5][7][19][20] This enzyme is involved in inflammatory processes, and its inhibition is a target for anti-inflammatory drug development. Additionally, some substituted derivatives of (E)-4-phenyl-3-buten-2-one have shown anti-inflammatory, antiviral, and antioxidant activities.[16]



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Caption: Inhibition of Phospholipase A2 by 4-phenyl-3-buten-2-one.

Safety and Handling

4-Phenyl-3-buten-2-one is irritating to the eyes, respiratory system, and skin.[1][8] It may also cause sensitization by skin contact.[1] Appropriate personal protective equipment, such as gloves, eye protection, and respiratory protection, should be used when handling this compound.[1] It is a combustible solid.

This document is intended for informational purposes for a technical audience and does not constitute a comprehensive safety guide. Always refer to the Safety Data Sheet (SDS) for complete safety and handling information.

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